

# Acid Orange 56 molecular weight and chemical formula

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## Compound of Interest

Compound Name: Acid Orange 56

Cat. No.: B1583118

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## An Overview of Acid Orange 56: Chemical Properties

This document provides the fundamental chemical properties of the diazo dye, **Acid Orange 56**. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

## Core Chemical Data

The essential chemical identifiers for **Acid Orange 56** are summarized in the table below for quick reference.

| Identifier          | Value                                    |
|---------------------|--|
| Chemical Name       | Acid Orange 56                           |
| Molecular Formula   | $C_{32}H_{22}N_6Na_2O_8S_2$ [1][2][3][4] |
| Molecular Weight    | 728.66 g/mol [1][2][3]                   |
| CAS Registry Number | 6470-20-8 [1][3]                         |

Note on Technical Guide Scope: The request for an in-depth technical guide with experimental protocols and signaling pathways is not applicable to the fundamental chemical data of a specific compound like **Acid Orange 56**. Such in-depth documentation would be relevant for a

complex biological process or a novel experimental technique. This document focuses on delivering the core chemical information as requested.

## Relationship between Chemical Identity and Properties

The following diagram illustrates the direct relationship between the chemical's name and its fundamental properties.

Caption: Relationship between **Acid Orange 56** and its key chemical properties.

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## References

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